

Guanidinium Nitrate: A Comprehensive Technical Guide to its Stability and Reactivity Profile

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Guanidinium nitrate, a salt composed of the guanidinium cation ($[C(NH_2)_3]^+$) and the nitrate anion (NO_3^-), is an energetic material with significant applications in various fields, including as a gas generant in automotive airbags and as a component in rocket propellants.[1][2] Its high nitrogen content and oxygen balance contribute to its energetic properties. This technical guide provides an in-depth analysis of the stability and reactivity profile of guanidinium nitrate, offering critical data and experimental methodologies for its safe handling and application in research and development.

Physicochemical Properties

Guanidinium nitrate is a white, odorless, crystalline solid.[3] It is highly soluble in water and soluble in ethanol, but only slightly soluble in acetone.[4]

Table 1: Physicochemical Properties of Guanidinium Nitrate



| Property | Value | References | |
|---------------------|---|------------|--|
| Chemical Formula | CH ₆ N ₄ O ₃ | [2] | |
| Molar Mass | 122.08 g/mol | [3] | |
| Appearance | White crystalline solid | [3] | |
| Melting Point | 213–215 °C (decomposes) | [2] | |
| Density | 1.44 g/cm ³ [2] | | |
| Solubility in Water | 50 mg/mL | [2] | |

Thermal Stability and Decomposition

The thermal stability of guanidinium nitrate is a critical parameter for its safe handling and application. Its decomposition is an exothermic process that can be influenced by factors such as temperature, pressure, and the presence of other substances.

Thermal Analysis Data

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are essential techniques for evaluating the thermal behavior of guanidinium nitrate.

Table 2: Summary of Thermal Analysis Data for Guanidinium Nitrate



| Parameter | Value | Conditions | References |
|-------------------------------|--|--------------------|------------|
| DSC | | | |
| Onset of Decomposition | ~290 °C | Sealed cell | [5][6] |
| Heat of Decomposition | ~1.9 kJ/g | Sealed cell | [5][6] |
| TGA | | | |
| Onset of Weight Loss | ~278 °C | - | |
| Major Weight Loss Stage | 278 - 320 °C | - | |
| Kinetic Parameters | | | |
| Activation Energy (Ea) | 191 - 199 kJ/mol | Isothermal heating | [4] |
| Pre-exponential Factor (A) | 1.94 x 10 ¹⁵ s ⁻¹ - 3.20 x 10 ¹⁴ s ⁻¹ | Isothermal heating | [4] |

Decomposition Pathway

The decomposition of guanidinium nitrate is a complex process involving multiple steps and intermediates. The primary decomposition reaction is:

$$[C(NH_2)_3]NO_3(s) \rightarrow 3H_2O(g) + 2N_2(g) + C(s)[7]$$

However, the actual mechanism is more intricate. At elevated temperatures, guanidinium nitrate can dissociate into guanidine and nitric acid.[4] The subsequent reactions of these species, along with other intermediates like nitroguanidine, cyanamide, and ammonia, lead to the final decomposition products.[3][4] The decomposition is also known to be influenced by both acids and bases.[7]

graph DecompositionPathway { graph [rankdir="LR", splines=true, overlap=false, nodesep=0.6, ranksep=1.2, fontname="Arial", fontsize=12, bgcolor="#F1F3F4"]; node [shape=rectangle, style="filled", fontname="Arial", fontsize=10, fillcolor="#FFFFFF", fontcolor="#202124", color="#5F6368"]; edge [fontname="Arial", fontsize=9, color="#34A853"];



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Heat -> GN [label="Initiates\nDecomposition"]; GN -> Guanidine [label="Dissociation"]; GN -> NitricAcid [label="Dissociation"]; Guanidine -> Ammonia; Guanidine -> Cyanamide; Guanidine -> Nitroguanidine [color="#34A853"]; NitricAcid -> Nitroguanidine [color="#34A853"]; Nitroguanidine -> DecompProducts; Cyanamide -> DecompProducts; Ammonia -> DecompProducts; NitricAcid -> DecompProducts; }

Caption: Proposed decomposition pathway of guanidinium nitrate.

Reactivity and Hazard Profile

Guanidinium nitrate is an energetic material and a strong oxidizing agent, necessitating careful handling to mitigate risks of fire and explosion.

Sensitivity to Mechanical Stimuli

The sensitivity of guanidinium nitrate to impact and friction is a key safety consideration. Standard tests such as the BAM (Bundesanstalt für Materialprüfung) impact and friction tests are used for evaluation.

Impact Sensitivity: While specific quantitative BAM or Rotter impact test data for pure guanidinium nitrate is not readily available in the reviewed literature, it is generally considered to have low impact sensitivity. For example, one source notes no reaction at an impact energy of 50 N·m.[8] However, this value should be treated with caution, and experimental verification is strongly recommended.

Friction Sensitivity: Similarly, precise BAM friction test values for pure guanidinium nitrate are not consistently reported. One source indicates no reaction at a friction load of 353 N.[8] As with impact sensitivity, this suggests a relatively low sensitivity to friction, but this should be confirmed through standardized testing.



Incompatibilities

Guanidinium nitrate is incompatible with a range of substances, and co-storage or mixing should be avoided.

- Combustible Materials and Reducing Agents: As a strong oxidizer, guanidinium nitrate can react vigorously with combustible materials and reducing agents, leading to fire or explosion.
 [9]
- Acids and Bases: The decomposition of guanidinium nitrate can be accelerated by the presence of both acids and bases.
- Metals: While specific quantitative data on the compatibility of guanidinium nitrate with
 metals like aluminum and stainless steel from sources such as DSC is limited, general
 chemical compatibility charts suggest that nitrates can be corrosive to some metals,
 particularly aluminum, under certain conditions. Experimental evaluation is crucial.
- Polymers: Compatibility with polymeric materials is essential for many applications. For
 instance, its use in propellants may involve contact with binders like nitrocellulose or Viton.
 While some studies have investigated mixtures of guanidinium nitrate with other energetic
 materials, detailed compatibility data with a wide range of polymers is not extensively
 available.

Experimental Protocols

Detailed and standardized experimental protocols are vital for the safe and accurate characterization of guanidinium nitrate.

Differential Scanning Calorimetry (DSC)

Objective: To determine the thermal transitions (e.g., melting, decomposition) and measure the associated enthalpy changes.

Methodology:

 Sample Preparation: Accurately weigh 1-5 mg of finely ground guanidinium nitrate into a high-pressure stainless steel or gold-plated copper crucible.



Instrument Setup:

- Place the sealed sample crucible and an empty reference crucible into the DSC cell.
- Purge the cell with an inert gas (e.g., nitrogen or argon) at a flow rate of 20-50 mL/min.

Thermal Program:

- Equilibrate the sample at a starting temperature well below the expected decomposition,
 e.g., 50 °C.
- Heat the sample at a constant rate, typically 5-20 °C/min, to a final temperature above the decomposition range, e.g., 400 °C.

Data Analysis:

- Record the heat flow as a function of temperature.
- Determine the onset temperature of decomposition from the intersection of the baseline and the tangent of the exothermic peak.
- Calculate the heat of decomposition by integrating the area under the exothermic peak.

graph DSC_Workflow { graph [rankdir="TB", splines=true, overlap=false, nodesep=0.5, ranksep=0.8, fontname="Arial", fontsize=12, bgcolor="#F1F3F4"]; node [shape=rectangle, style="filled", fontname="Arial", fontsize=10, fillcolor="#FFFFFF", fontcolor="#202124", color="#5F6368"]; edge [fontname="Arial", fontsize=9, color="#34A853"];

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Start -> SamplePrep; SamplePrep -> Seal; Seal -> PlaceInDSC; PlaceInDSC -> Purge; Purge -> Heat; Heat -> Record; Record -> Analyze; Analyze -> End; }



Caption: Experimental workflow for DSC analysis of guanidinium nitrate.

Thermogravimetric Analysis (TGA)

Objective: To measure the change in mass of a sample as a function of temperature, providing information on decomposition temperatures and the mass of residue.

Methodology:

- Sample Preparation: Place 5-10 mg of guanidinium nitrate into an appropriate TGA sample pan (e.g., alumina or platinum).
- Instrument Setup:
 - Place the sample pan onto the TGA balance.
 - Purge the furnace with an inert gas (e.g., nitrogen) at a controlled flow rate.
- Thermal Program:
 - Heat the sample from ambient temperature to a final temperature above the decomposition range (e.g., 500 °C) at a constant heating rate (e.g., 10 °C/min).
- Data Analysis:
 - Plot the sample mass (or mass percentage) as a function of temperature.
 - Determine the onset temperature of weight loss and the temperatures of maximum rates of weight loss from the derivative of the TGA curve (DTG).
 - Quantify the percentage of mass loss at each decomposition stage.

BAM Impact Sensitivity Test

Objective: To determine the sensitivity of guanidinium nitrate to impact.

Methodology:



- Apparatus: A BAM fallhammer apparatus is used, which consists of a drop weight, an anvil, and a sample holder.
- Sample Preparation: A small, measured amount of the substance (typically around 40 mm³) is placed in the sample holder.
- Test Procedure:
 - A drop weight of a specified mass is released from a known height onto the sample.
 - The test is repeated multiple times at various drop heights.
 - The outcome of each drop (initiation or no initiation, as evidenced by sound, flash, or smoke) is recorded.
- Data Analysis: The results are analyzed statistically (e.g., using the Bruceton "up-and-down" method) to determine the 50% probability of initiation, which is expressed as the impact energy in Joules (J).

BAM Friction Sensitivity Test

Objective: To determine the sensitivity of guanidinium nitrate to friction.

Methodology:

- Apparatus: A BAM friction apparatus is used, which consists of a fixed porcelain pin and a moving porcelain plate.
- Sample Preparation: A small amount of the substance is placed on the porcelain plate.
- Test Procedure:
 - The porcelain pin is brought into contact with the sample with a specified load.
 - The porcelain plate is moved back and forth under the pin.
 - The test is repeated with different loads.



• Data Analysis: The lowest load at which an initiation (e.g., crackling, report, or flame) occurs in at least one out of six trials is determined. The result is expressed in Newtons (N).

Vacuum Stability Test

Objective: To assess the thermal stability of guanidinium nitrate by measuring the volume of gas evolved when heated under vacuum at a constant temperature.

Methodology:

- Sample Preparation: A precisely weighed sample (typically 1-5 g) is placed in a glass test tube.
- Apparatus Setup: The test tube is connected to a vacuum manifold and a gas burette. The system is evacuated to a specified pressure.
- Heating: The sample tube is immersed in a constant temperature bath (e.g., 100 °C or 120 °C) for a specified duration (e.g., 48 hours).
- Measurement: The volume of gas evolved from the sample is measured at regular intervals using the gas burette.
- Data Analysis: The total volume of gas evolved per gram of sample is calculated. This value is compared against established criteria to assess the stability of the material.

graph Compatibility_Workflow { graph [rankdir="TB", splines=true, overlap=false, nodesep=0.5, ranksep=0.8, fontname="Arial", fontsize=12, bgcolor="#F1F3F4"]; node [shape=rectangle, style="filled", fontname="Arial", fontsize=10, fillcolor="#FFFFFF", fontcolor="#202124", color="#5F6368"]; edge [fontname="Arial", fontsize=9, color="#34A853"];

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Caption: General workflow for assessing the compatibility of guanidinium nitrate with other materials.

Conclusion

Guanidinium nitrate is an energetic material with a well-defined, albeit complex, thermal decomposition profile. It exhibits moderate thermal stability, with decomposition initiating at temperatures approaching 300 °C. While qualitative information suggests low sensitivity to impact and friction, the lack of readily available, specific quantitative data from standardized tests is a significant gap in the public domain literature. Its reactivity as a strong oxidizer and its accelerated decomposition in the presence of acids and bases necessitate careful handling and storage procedures. The experimental protocols provided in this guide offer a framework for the systematic and safe characterization of guanidinium nitrate and its formulations. For any new application, particularly in mixtures or in contact with other materials, a thorough experimental evaluation of its stability and compatibility is imperative.

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